

Physicochemical properties of chromium propionate for laboratory use.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromium propionate*

Cat. No.: *B1253639*

[Get Quote](#)

A Technical Guide to Chromium Propionate for Laboratory Applications

Introduction

Chromium propionate is an organometallic compound that has garnered significant attention in nutritional and metabolic research. As a highly bioavailable source of trivalent chromium, it serves as a crucial supplement in various biological studies.^[1] Trivalent chromium is an essential trace mineral involved in carbohydrate, lipid, and protein metabolism, primarily through its role in potentiating insulin action.^{[2][3]} This technical guide provides an in-depth overview of the physicochemical properties, relevant experimental protocols, and key biological pathways associated with **chromium propionate** for researchers, scientists, and drug development professionals.

Physicochemical Properties

Chromium propionate's physical and chemical characteristics are fundamental to its handling, storage, and application in a laboratory setting. The compound typically appears as a greenish, light gray-green, or pale yellow to brown powder or crystalline solid.^{[1][3][4][5][6]} It is stable at room temperature but may decompose under high heat or humid conditions.^[4] For laboratory use, it should be stored in a sealed container, away from oxidizing agents, and kept dry.^[4]

A summary of its key properties is presented below.

Property	Data	Reference
Molecular Formula	$C_9H_{15}CrO_6$ or $[Cr_3(O)(CH_3CH_2CO_2)_6(H_2O)_3]CH_3CH_2CO_2$	[3][4][5][6][7][8][9]
Molecular Weight	~271.21 g/mol	[3][6][8][9]
Appearance	Greenish, light gray-green, or pale yellow/brown powder	[1][3][4][5][6]
Solubility	Soluble in water and organic solvents (e.g., methanol, ethanol)	[4][5][9]
Melting Point	~200-205°C	[5]
Density	~1.50 g/cm³	[5]
Purity (Typical Specs)	Total Chromium: 8-10%	[7]
Hexavalent Chromium: < 2 ppm	[7]	
Lead: < 0.5 ppm	[7]	
Arsenic: < 1 ppm	[7]	
Cadmium: < 1 ppm	[7]	
Mercury: < 0.5 ppm	[7]	

Experimental Protocols

Synthesis of Chromium Propionate

A common laboratory-scale synthesis involves the reaction of a chromium salt with propionic acid.[4][5] A more specific industrial method, which can be adapted for the lab, involves the reduction of a hexavalent chromium source.

Methodology:

- Reaction Mixture: Prepare an aqueous solution of propionic acid. The concentration should be controlled, as excess acid can influence phase separation in the purification step.[10]
- Addition of Reactants: Add a chromium (VI) oxidant, such as sodium dichromate, to the propionic acid solution.[10]
- Reduction: Introduce a sulfite-type reducing agent (e.g., sodium bisulfite) to the mixture. This reduces Cr(VI) to the desired Cr(III) state.[10] The reaction should be allowed sufficient time to ensure the complete reduction of hexavalent chromium.[10]
- Digestion: Maintain the mixture at a controlled temperature to allow for the formation of the chromium (III) propionate complex.[10]

Purification by Phase Separation

This method is particularly useful for removing sulfate by-products when a sulfite reducing agent is used.

Methodology:

- Phase Formation: Upon completion of the synthesis reaction, two distinct liquid phases will form: a lower aqueous phase containing sulfate by-products and an upper, green-colored phase containing the aqueous **chromium propionate** solution.[10]
- Separation: Carefully separate the upper phase from the lower phase using a separatory funnel or other suitable laboratory equipment.[10]
- Product Recovery: The recovered upper phase is an essentially sulfate-free, acidic solution of propionate-sequestered chromium (III).[10] This solution can be stabilized with additional acid for long-term storage or used directly.[10]

Spectroscopic Analysis & Characterization

Standard spectroscopic techniques are employed to confirm the identity and purity of the synthesized **chromium propionate**.

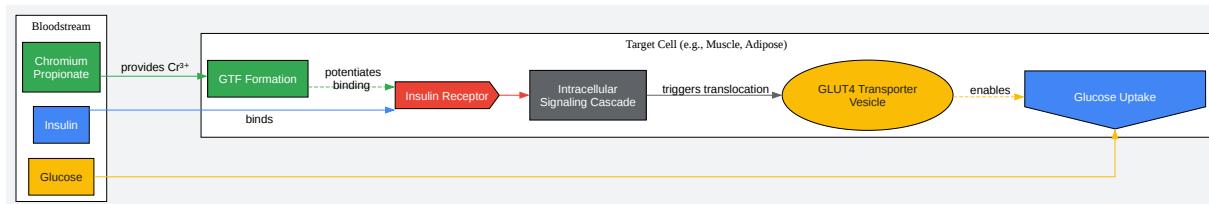
Methodology:

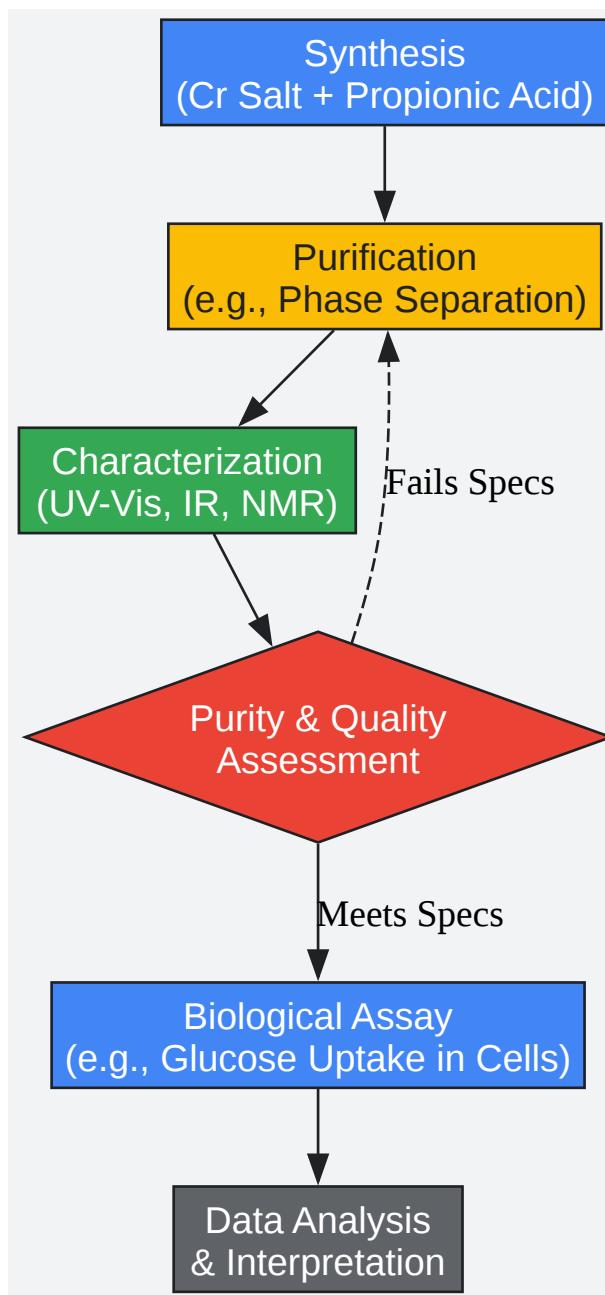
- UV-Vis Spectroscopy: Prepare a dilute solution of the **chromium propionate** in a suitable solvent (e.g., water or ethanol). Record the absorption spectrum. The spectrum is expected to show characteristic spin-allowed bands for Cr(III) in an octahedral field, typically assigned to ${}^4A_2g(F) \rightarrow {}^4T_2g(F)$ and ${}^4A_2g(F) \rightarrow {}^4T_1g(F)$ transitions.[11] For example, a study on a different Cr(III) complex showed a maximum absorbance peak at 582 nm after complexation.
- Infrared (IR) Spectroscopy: Prepare a sample, typically as a KBr pellet. Record the FTIR spectrum. The spectrum should confirm the presence of propionate ligands through characteristic carboxylate (COO^-) stretching vibrations and the absence of impurities from starting materials. In related complexes, shifts in the N=N stretching vibration and new bands in the far-IR region ($400-750\text{ cm}^{-1}$) indicated complex formation.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While 1H and ${}^{13}C$ NMR are standard for organic compounds, the paramagnetic nature of Cr(III) can lead to significant peak broadening.[12] However, NMR can still be useful for analyzing the ligand structure and detecting organic impurities. The protocol involves dissolving the sample in a suitable deuterated solvent and acquiring the spectrum according to standard procedures.[13]

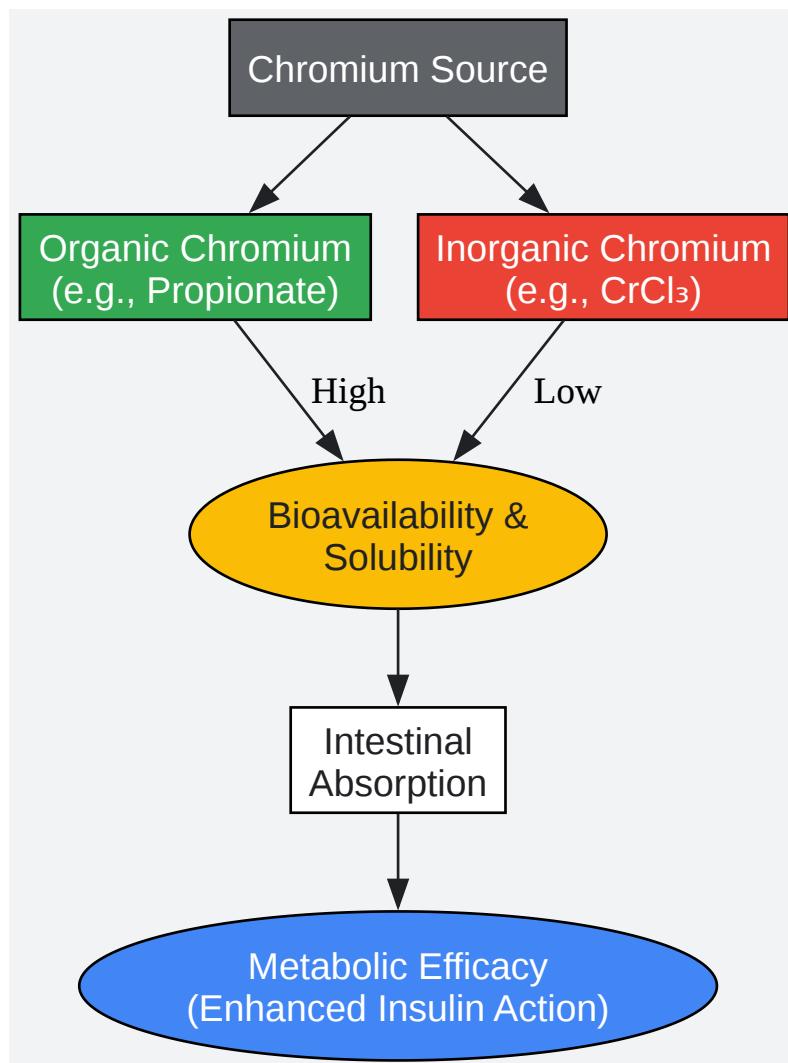
Visualizations: Pathways and Workflows

Proposed Mechanism of Action: Insulin Signaling

Chromium propionate enhances glucose metabolism by potentiating insulin signaling.[1] Trivalent chromium is a key component of the Glucose Tolerance Factor (GTF), which facilitates the binding of insulin to its cell surface receptor, thereby improving glucose uptake and utilization by cells.[3][14]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hlextact.com [hlextact.com]
- 2. Effects of Chromium Propionate and Calcium Propionate on Lactation Performance and Rumen Microbiota in Postpartum Heat-Stressed Holstein Dairy Cows - PMC [pmc.ncbi.nlm.nih.gov]

- 3. sinyiml.com [sinyiml.com]
- 4. chembk.com [chembk.com]
- 5. Chromium Propionate BP EP USP CAS 85561-43-9 Manufacturers and Suppliers - Price - Fengchen [fengchenggroup.com]
- 6. Chromium Propionate - Buy Chromium Propionate Product on NANJING LEADING CHEMICAL CO.,LTD [leading-chem.com]
- 7. eCFR :: 21 CFR 573.304 -- Chromium propionate. [ecfr.gov]
- 8. Chromium propionate | C9H15CrO6 | CID 13682636 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. biofuranchem.com [biofuranchem.com]
- 10. EP0194596A2 - Process for preparing a stabilized chromium (III) propionate solution and formation treatment with a so prepared solution - Google Patents [patents.google.com]
- 11. Spectroscopic characterization of chromite from the Moa-Baracoa Ophiolitic Massif, Cuba - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. lehigh.edu [lehigh.edu]
- 13. mdpi.com [mdpi.com]
- 14. vegapharma.com [vegapharma.com]
- To cite this document: BenchChem. [Physicochemical properties of chromium propionate for laboratory use.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1253639#physicochemical-properties-of-chromium-propionate-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com